comparative structural analysis of different cupric tartrate hydrate polymorphs

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Compound of Interest

Compound Name:	*Cupric tartrate hydrate*
CAS No.:	*946843-80-7*
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A Comparative Structural Analysis of Cupric Tartrate Hydrate Polymorphs

For Immediate Publication

A Comprehensive Guide for Researchers in Crystallography, Materials Science, and Pharmaceutical Development

This guide presents a detailed comparative analysis of two distinct polymorphs of **cupric tartrate hydrate**: an orthorhombic form and a monoclinic two-dimensional (2D) coordination polymer. The structural, thermal, and spectroscopic properties of these polymorphs are contrasted to provide a comprehensive resource for scientists engaged in materials characterization and drug development. A third polymorph, identified as "cupric tartrate hydrous" with Cambridge Crystallographic Data Centre (CCDC) deposition number 927768, is known to exist, but detailed crystallographic data was not accessible through publicly available resources at the time of this publication.

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Structural and Physicochemical Data Comparison

The crystallographic, thermal, and spectroscopic data for the orthorhombic and monoclinic polymorphs of **cupric tartrate hydrate** are summarized in the tables below for ease of comparison.

Table 1: Crystallographic Data of **Cupric Tartrate Hydrate** Polymorphs

Parameter	Orthorhombic Polymorph (levo-tartrate)	Monoclinic 2D Coordination Polymer
Chemical Formula	$CuC_4H_4O_6 \cdot 0.5H_2O$	$\{[Cu_2(C_4H_4O_6)_2(H_2O)_2]\cdot 4H_2O\}_n$ [1][2]
Crystal System	Orthorhombic[3]	Monoclinic[2]
Space Group	$P2_12_12_1$[3]	$P2_1$[1][2]
Unit Cell Dimensions	a = 8.6716 Å, b = 11.7699 Å, c = 9.2078 Å, α = β = γ = 90°	a = 13.134(3) Å, b = 12.040(2) Å, c = 17.520(4) Å, β = 104.02(3)°[1]
Unit Cell Volume ($Å^3$)	933.84[3]	2688.0(10)[1]

Note: The unit cell parameters for the orthorhombic polymorph can vary slightly depending on the chirality of the tartrate ligand (levo- or dextro-tartrate)[3].

Table 2: Thermal Analysis Data of **Cupric Tartrate Hydrate** Polymorphs

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Parameter	Orthorhombic Polymorph	Monoclinic 2D Coordination Polymer
Decomposition Onset	Stable up to 85.02 °C[4]	Information not available
Melting Point	314.5 °C[4]	Information not available
Key TGA Events	Loss of 0.5 water molecule[4]	Dehydration induces a crystal-to-crystal network reassembly to a 3D structure[1]
Key DSC Events	Endothermic peak at 96.7 °C (dehydration), Exothermic peak at 286.2 °C (decomposition)[4]	Information not available

Table 3: Spectroscopic Data (FTIR) of **Cupric Tartrate Hydrate** Polymorphs

Functional Group	Orthorhombic Polymorph (cm^{-1})	Monoclinic 2D Coordination Polymer (cm^{-1})
O-H Stretching (water)	~3400-3500 (broad)[3]	~3400 (broad)
C-H Stretching	~2900	~2900
C=O Stretching (asymmetric)	~1626[3]	~1600
C-O Stretching	~1100-1400	~1100-1400
Cu-O Stretching	~745-823[3]	Information not available

Experimental Protocols

Detailed methodologies for the synthesis of the two distinct **cupric tartrate hydrate** polymorphs are provided below.

Synthesis of the Orthorhombic Polymorph via Gel Growth Method

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This method relies on the slow diffusion of reactants through a silica gel matrix to promote the growth of single crystals.

- Materials:
  - Sodium metasilicate (Na_2SiO_3)
  - L- or D-Tartaric acid ($C_4H_6O_6$)
  - Copper(II) chloride ($CuCl_2$)
  - Distilled water
- Procedure:
  - Prepare a 1 M solution of sodium metasilicate in distilled water.
  - Prepare a 1 M solution of tartaric acid in distilled water.
  - Mix the sodium metasilicate and tartaric acid solutions to achieve a final pH of approximately 4.0. The specific gravity of the resulting silica gel should be around 1.04 g/cm^3.
  - Allow the gel to set in a test tube for 24-48 hours.
  - Once the gel has set, carefully pour a 1 M solution of copper(II) chloride on top of the gel.
  - Seal the test tube and leave it undisturbed at room temperature.
  - Crystals of the orthorhombic **cupric tartrate hydrate** will grow within the gel over a period of several days to weeks.

Synthesis of the Monoclinic 2D Coordination Polymer via Hydrothermal Method

This method utilizes elevated temperature and pressure to facilitate the crystallization of the coordination polymer.[5]

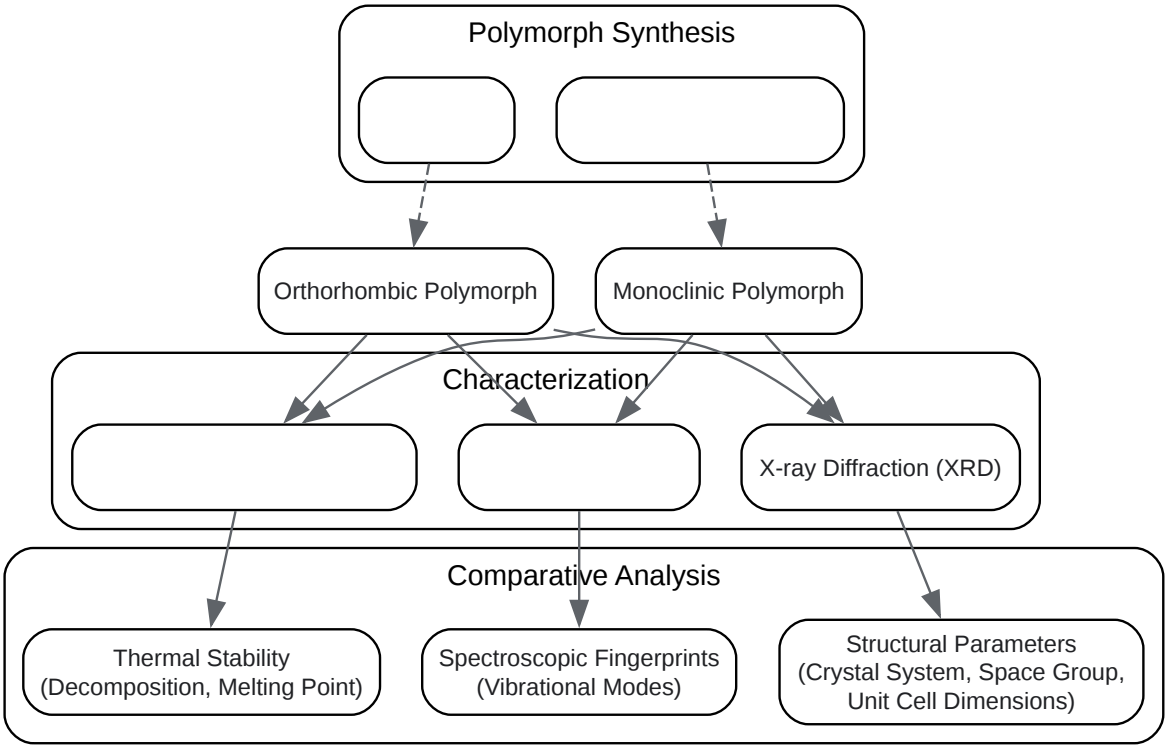
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- Materials:
  - Freshly prepared Copper(II) hydroxide ($Cu(OH)_2$)
  - Tartaric acid ($C_4H_6O_6$)
  - Ethanol
- Procedure:
  - In a Teflon-lined stainless steel autoclave, mix 0.049 g (0.5 mmol) of freshly prepared $Cu(OH)_2$ with 0.15 g (1.0 mmol) of tartaric acid in ethanol.[5]
  - Stir the mixture to ensure homogeneity.[5]
  - Seal the autoclave and heat it to 150 °C for 12 hours.[5]
  - After the reaction, allow the autoclave to cool down to room temperature.
  - Light blue crystals of the monoclinic 2D coordination polymer will be formed.[5]
  - The crystals can be collected by filtration, washed with ethanol, and air-dried.

Visualization of Experimental Workflow

The logical flow of the comparative analysis of **cupric tartrate hydrate** polymorphs is depicted in the following diagram.

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Caption: Experimental workflow for the comparative analysis of **cupric tartrate hydrate** polymorphs.

This guide provides a foundational understanding of the structural diversity of **cupric tartrate hydrate**s. Further research into the properties and potential applications of these different polymorphs is encouraged.

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